

Technical Comparison Guide: ¹H NMR Characterization of 5-Ethyl-1-Methyl-1H-Pyrazole

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Compound of Interest

Compound Name: 5-ethyl-1-methyl-1H-pyrazole

CAS No.: 41818-33-1

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Executive Summary & Application Context

Product: **5-Ethyl-1-methyl-1H-pyrazole** (1,5-EMP) Primary Alternative/Impurity: 3-Ethyl-1-methyl-1H-pyrazole (1,3-EMP) Application: Kinase inhibitor scaffold synthesis, agrochemical core development, and fragment-based drug discovery (FBDD).^[1]

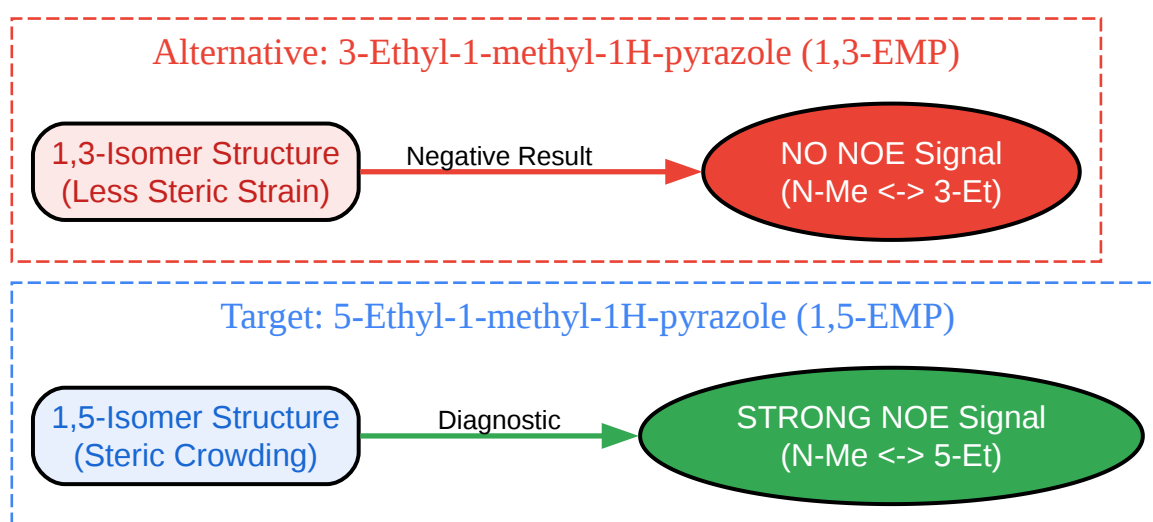
The Challenge: The synthesis of N-alkylated pyrazoles via direct alkylation of 3(5)-ethylpyrazole often yields a mixture of regioisomers. Distinguishing the 1,5-isomer (sterically congested, kinetically favored in specific conditions) from the 1,3-isomer (thermodynamically stable) is a critical quality gate.^{[1][2]} This guide provides the definitive spectroscopic markers to validate the **5-ethyl-1-methyl-1H-pyrazole** structure, ensuring downstream structure-activity relationship (SAR) integrity.

Structural Logic & Theoretical Grounding

To interpret the NMR data accurately, one must understand the electronic and steric environment of the pyrazole ring.^{[1][2]}

- **Shielding Effects:** In the 1,5-isomer, the N-methyl group and the 5-ethyl group are spatially adjacent (vicinal).[1][2] This proximity induces specific steric strain and magnetic anisotropy, often resulting in a slight upfield shift of the ethyl signals compared to the 1,3-isomer.[1][2]
- **NOE Diagnostic:** The most reliable "self-validating" metric is the Nuclear Overhauser Effect (NOE).[2] Only the 1,5-isomer will show a strong through-space correlation between the N-methyl protons and the ethyl methylene protons.[2]

Diagram 1: Structural Comparison & NOE Correlations



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Caption: Visualizing the critical NOE correlation used to distinguish the 1,5-isomer from the 1,3-isomer. The spatial proximity in the 1,5-isomer allows for magnetization transfer.[1]

Comparative Characterization Data

The following data compares the target molecule with its regioisomer. All values are reported in CDCl₃ at 298 K, referenced to TMS (0.00 ppm).[1][2]

Table 1: ¹H NMR Chemical Shift Comparison (400 MHz, CDCl₃)

Position / Group	5-Ethyl-1-methyl-1H-pyrazole (Target)	3-Ethyl-1-methyl-1H-pyrazole (Alternative)	Signal Type	Diagnostic Note
N-Methyl (N-CH ₃)	3.78 - 3.82 ppm	3.84 - 3.88 ppm	Singlet (3H)	1,5-isomer N-Me is typically slightly upfield due to shielding by the adjacent ethyl group. [1] [2]
Ethyl -CH ₂ -	2.58 ppm	2.65 ppm	Quartet (2H)	The 5-position ethyl is spatially crowded, affecting its shift. [1] [2]
Ethyl -CH ₃	1.25 ppm	1.28 ppm	Triplet (3H)	Less diagnostic, but consistent coupling (J ~ 7.6 Hz). [1] [2]
Ring Proton H-4	6.05 ppm	6.02 ppm	Doublet (1H)	Couples with H-3/H-5 (J ~ 2.0 Hz). [1] [2]
Ring Proton H-3/H-5	7.35 ppm (H-3)	7.25 ppm (H-5)	Doublet (1H)	H-3 (adjacent to N) is typically more deshielded than H-5. [1]

“

*Critical Insight: While chemical shifts provide a strong indication, they are solvent-dependent.[1]
[2] The coupling constant (J) between H-3 and H-4 is typically ~1.8–2.0 Hz for both, making scalar coupling insufficient for differentiation.[1][2] You must rely on NOESY or HMBC for definitive assignment.[1][2]*

Experimental Protocol: Self-Validating Workflow

This protocol ensures high-purity characterization data, removing artifacts from residual solvents or paramagnetic impurities.[1][2]

Phase A: Sample Preparation

- Mass: Weigh 10–15 mg of the isolated pyrazole oil/solid.
- Solvent: Dissolve in 0.6 mL CDCl₃ (99.8% D) containing 0.03% TMS.
 - Note: If the sample is an HCl salt, add 1-2 drops of NaOD/D₂O or use DMSO-d₆ to ensure the free base shifts are observed, as protonation significantly shifts the ring protons.[1][2]
- Filtration: Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., K₂CO₃ from the alkylation step) which can cause line broadening.[1][2]

Phase B: Acquisition Parameters (Standard 400 MHz)

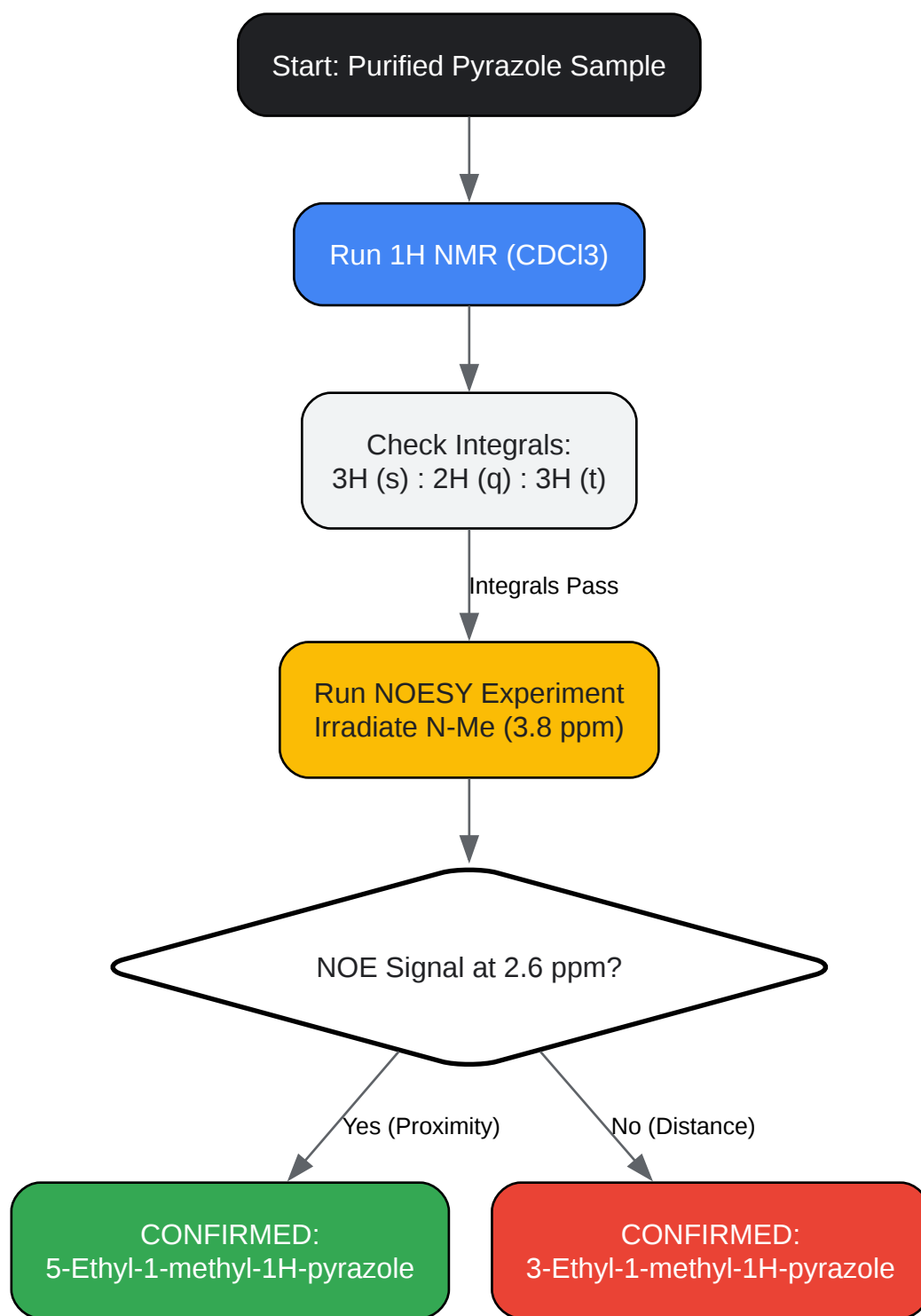
- Pulse Sequence:zg30 (30° pulse angle) for quantitative integration.
- Relaxation Delay (D1): Set to 5.0 seconds.
 - Reasoning: The N-methyl and Ethyl protons have different T₁ relaxation times.[2] A short D1 will lead to integration errors, making the ratio of Methyl(3H) to Ethyl(2H) inaccurate.[1][2]
- Scans (NS): 16 scans are sufficient for >95% purity.[1][2]

Phase C: The Validation Step (NOESY 1D or 2D)

To confirm the 1,5-substitution:

- Select the N-Methyl resonance (~3.80 ppm) for selective excitation (1D NOESY).[\[1\]](#)[\[2\]](#)
- Observe: Look for a response at ~2.58 ppm (Ethyl CH₂).
- Result Interpretation:
 - Positive Enhancement: Confirms **5-Ethyl-1-methyl-1H-pyrazole**.[\[1\]](#)[\[2\]](#)
 - No Enhancement: Indicates 3-Ethyl-1-methyl-1H-pyrazole.[\[1\]](#)[\[2\]](#)

Diagram 2: Decision Tree for Isomer Assignment



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Caption: Step-by-step decision logic for assigning the correct pyrazole regioisomer using NMR spectroscopy.

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